

# 2-Amino-5-iodo-4-methylpyridine CAS number 356561-08-5

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## Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylpyridine

Cat. No.: B1285552

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## An In-depth Technical Guide to 2-Amino-5-iodo-4-methylpyridine

CAS Number: 356561-08-5

**Abstract:** This technical guide provides a comprehensive overview of **2-Amino-5-iodo-4-methylpyridine**, a pivotal heterocyclic building block in modern organic synthesis. It details the compound's physicochemical properties, spectroscopic data, synthesis protocols, and reactivity. Special emphasis is placed on its application in drug discovery and medicinal chemistry, particularly as a scaffold for developing novel therapeutics. This document is intended for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries, offering detailed experimental protocols and workflow visualizations to facilitate its use in research and development.

## Introduction

**2-Amino-5-iodo-4-methylpyridine** (also known as 2-Amino-5-iodo-4-picoline) is a versatile substituted pyridine derivative recognized for its significant role as an intermediate in the synthesis of complex organic molecules.<sup>[1]</sup> Its unique structure, featuring an amino group, a methyl group, and a strategically placed iodine atom, makes it a highly valuable precursor for creating a diverse range of compounds. The amino group provides a site for further functionalization and influences the electronic properties of the pyridine ring, while the iodine atom serves as an excellent leaving group for various cross-coupling reactions. Consequently, this compound is extensively utilized in the development of pharmaceuticals, particularly anti-

cancer agents and antibiotics, as well as in the agrochemical sector for creating advanced pesticides and herbicides.[1]

## Physicochemical Properties

The fundamental properties of **2-Amino-5-iodo-4-methylpyridine** are summarized below. This data is critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	356561-08-5	[1]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> IN <sub>2</sub>	[1]
Molecular Weight	234.04 g/mol	[1]
Appearance	Yellow to brown powder or crystal	[1]
Melting Point	115-119 °C	[1]
Purity	≥95-99% (Determined by HPLC or GC)	[1][2]
Synonyms	2-Amino-5-iodo-4-picoline, 5-Iodo-4-methyl-2-pyridinamine	[1]
Storage Conditions	Store at 0-8 °C	[1]

## Spectroscopic Data

While specific, published spectra for **2-Amino-5-iodo-4-methylpyridine** are not readily available in the searched literature, extensive data exists for the structurally analogous compound, 2-Amino-5-bromo-4-methylpyridine (CAS 98198-48-2). The spectral data for the bromo-analogue is presented below as a close proxy. The <sup>1</sup>H NMR chemical shifts are expected to be very similar, and the mass spectrum will differ by the mass difference between Iodine and Bromine.

## <sup>1</sup>H NMR and Mass Spectrometry Data (of 2-Amino-5-bromo-4-methylpyridine)

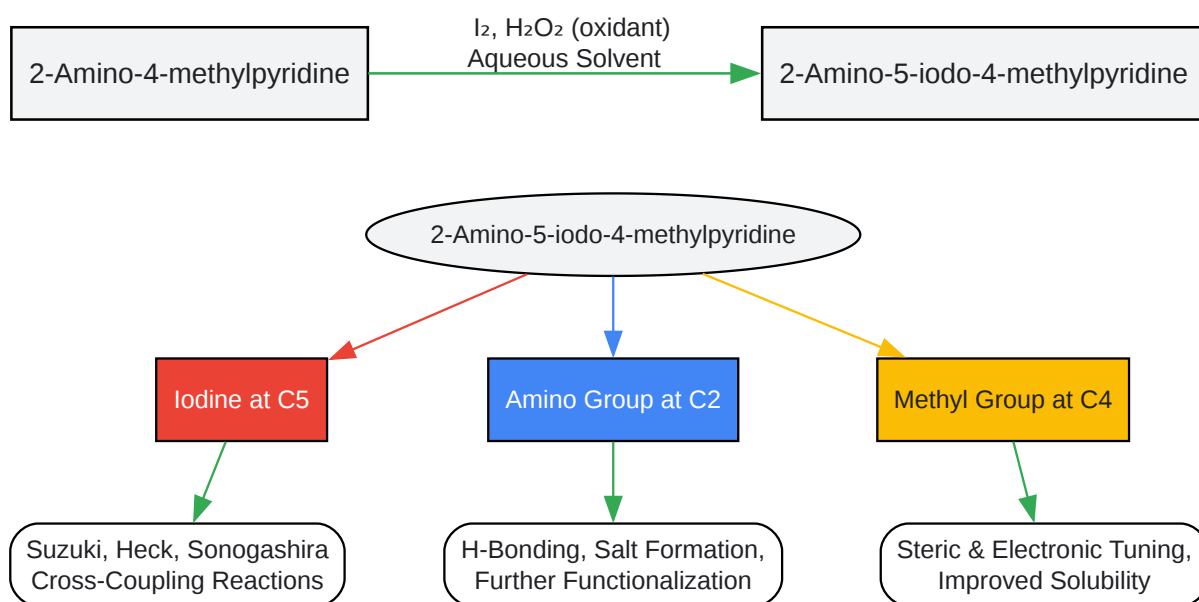
The following data was acquired in deuterated chloroform (CDCl<sub>3</sub>) and provides insight into the proton environment and molecular weight of the analogous structure.[\[3\]](#)

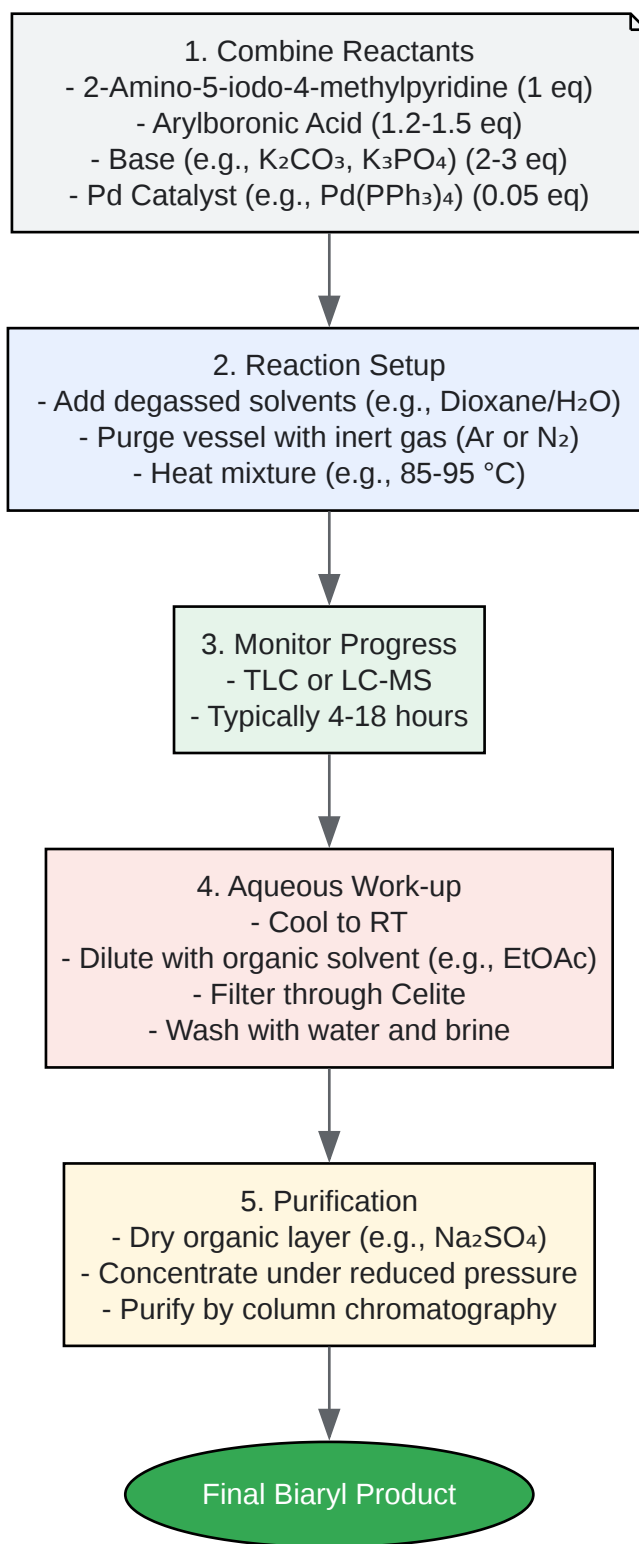
Data Type	Parameter	Assignment / Description	Reference(s)
<sup>1</sup> H NMR	δ 8.078 ppm	Singlet, 1H, H-6 (Pyridine ring proton)	<a href="#">[3]</a>
δ 6.406 ppm	Singlet, 1H, H-3 (Pyridine ring proton)	<a href="#">[3]</a>	
δ 4.481 ppm	Singlet, 2H, -NH <sub>2</sub> (Amino group protons)	<a href="#">[3]</a>	
δ 2.277 ppm	Singlet, 3H, -CH <sub>3</sub> (Methyl group protons)	<a href="#">[3]</a>	
Mass Spec (ESI)	m/z 188	[M+H] <sup>+</sup> , Protonated molecular ion	<a href="#">[3]</a>
m/z 186/188	M <sup>+</sup> , Molecular ion showing 1:1 isotopic pattern for Br	<a href="#">[3]</a>	

## Synthesis and Reactivity

### Synthesis

A common route for the synthesis of **2-Amino-5-iodo-4-methylpyridine** involves the direct electrophilic iodination of the parent amine, 2-Amino-4-methylpyridine. The amino group at the 2-position is strongly activating and directs electrophiles to the 3- and 5-positions. A representative protocol, adapted from the synthesis of the related 2-amino-5-iodopyridine, utilizes an iodine source and an oxidizing agent in an aqueous medium.[\[4\]](#)





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